

Andrographolide's Anti-Cancer Mechanisms: A Technical Guide

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Compound of Interest

Compound Name: *Andropanolide*

Cat. No.: *B8244376*

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Core Principle: Multi-Targeted Inhibition of Cancer Progression

Andrographolide, a labdane diterpenoid extracted from the plant *Andrographis paniculata*, has demonstrated significant potential as an anti-cancer agent. Its mechanism of action is multifaceted, targeting key cellular processes involved in cancer initiation and progression, including the induction of cell cycle arrest and apoptosis, and the inhibition of metastasis and angiogenesis. This technical guide provides an in-depth overview of the molecular mechanisms of andrographolide in cancer, presenting quantitative data, detailed experimental protocols, and visual representations of the signaling pathways involved.

Quantitative Data Summary

The following tables summarize the cytotoxic and mechanistic effects of andrographolide across various cancer cell lines.

Table 1: IC50 Values of Andrographolide in Various Cancer Cell Lines

Cancer Type	Cell Line	IC50 Value (μM)	Incubation Time (h)
Oral Cancer	KB	106.2 $\mu\text{g/ml}$	24
Cervical Cancer	SiHa	85.59	48
Cervical Cancer	CaSki	87.52	48
Breast Cancer	MCF-7	63.19	24
		32.90	48
		31.93	72
Breast Cancer	MDA-MB-231	65	24
		37.56	48
		30.56	72
		30	48
Breast Cancer	T-47D	>30	48
T-cell Acute Lymphoblastic Leukemia	Jurkat	18.5 $\mu\text{g/mL}$	24
		9.3 $\mu\text{g/mL}$	48
		6.5 $\mu\text{g/mL}$	72
Insulinoma	β -TC-6	~10	48
Glioblastoma	DBTRG-05MG	13.95	72

Table 2: Effects of Andrographolide on Cell Cycle Distribution

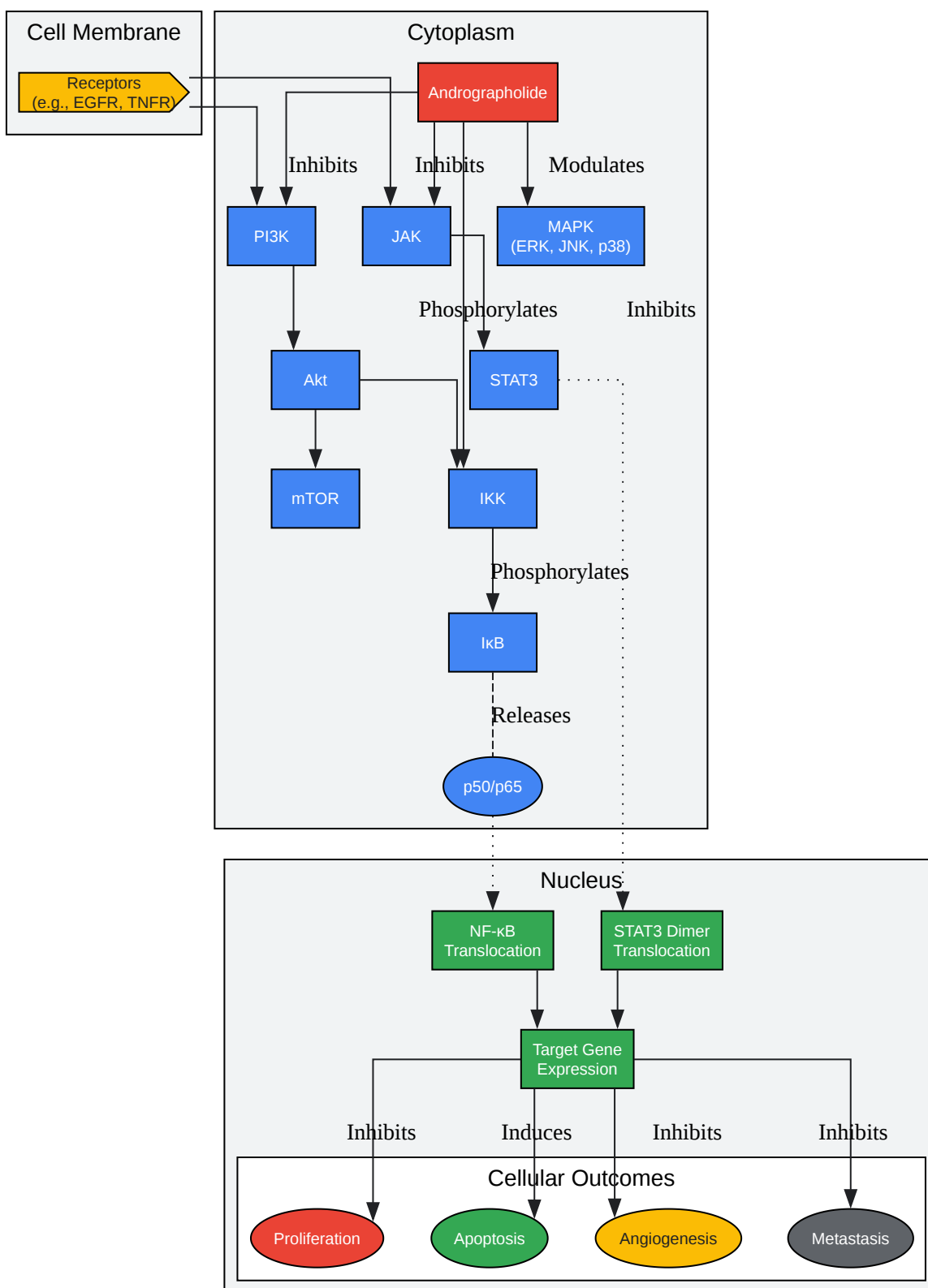
Cancer Cell Line	Concentration	Treatment Time (h)	% Cells in G0/G1	% Cells in S	% Cells in G2/M
KB	IC25 (53 $\mu\text{g/ml}$)	24	46.7 \pm 0.8	36.15 \pm 0.9	-
KB	IC50 (106 $\mu\text{g/ml}$)	24	76.42 \pm 1.0	16.8 \pm 0.6	-
MDA-MB-231	30 μM	24	Decrease of 24.75 \pm 0.5	Increase of 9.91 \pm 0.3	-
MDA-MB-231	30 μM	36	Decrease of 28.86 \pm 0.7	Increase of 14.21 \pm 0.2	-
PC3	25 μM	48	Significant Decrease	-	Significant Increase
CL1-5	20 μM	-	-	Slight Decrease	40.32 \pm 0.861

Table 3: Modulation of Apoptosis-Related Proteins by Andrographolide

Cancer Cell Line	Concentration	Treatment Time (h)	Protein	Change in Expression
TD-47	0.35-1.40 mM	24, 48, 72	p53, Bax, Caspase-3	Increased
TD-47	0.35-1.40 mM	24, 48, 72	Bcl-2	Decreased
Gastric Cancer Cells (AGS, SNU638, SNU601)	Varied	48	Bcl-2	Decreased
Gastric Cancer Cells (AGS, SNU638, SNU601)	Varied	48	Bak	Increased
Gastric Cancer Cells (SNU638)	Varied	48	Bax	Increased
MCF-7	60 μ M	-	Bcl-2	64% Inhibition
MCF-7	60 μ M	-	Bax	42% Inhibition
MDA-MB-231	30 μ M	-	Bax, Apaf-1	Increased
MDA-MB-231	30 μ M	-	Bcl-2, Bcl-xL	Decreased

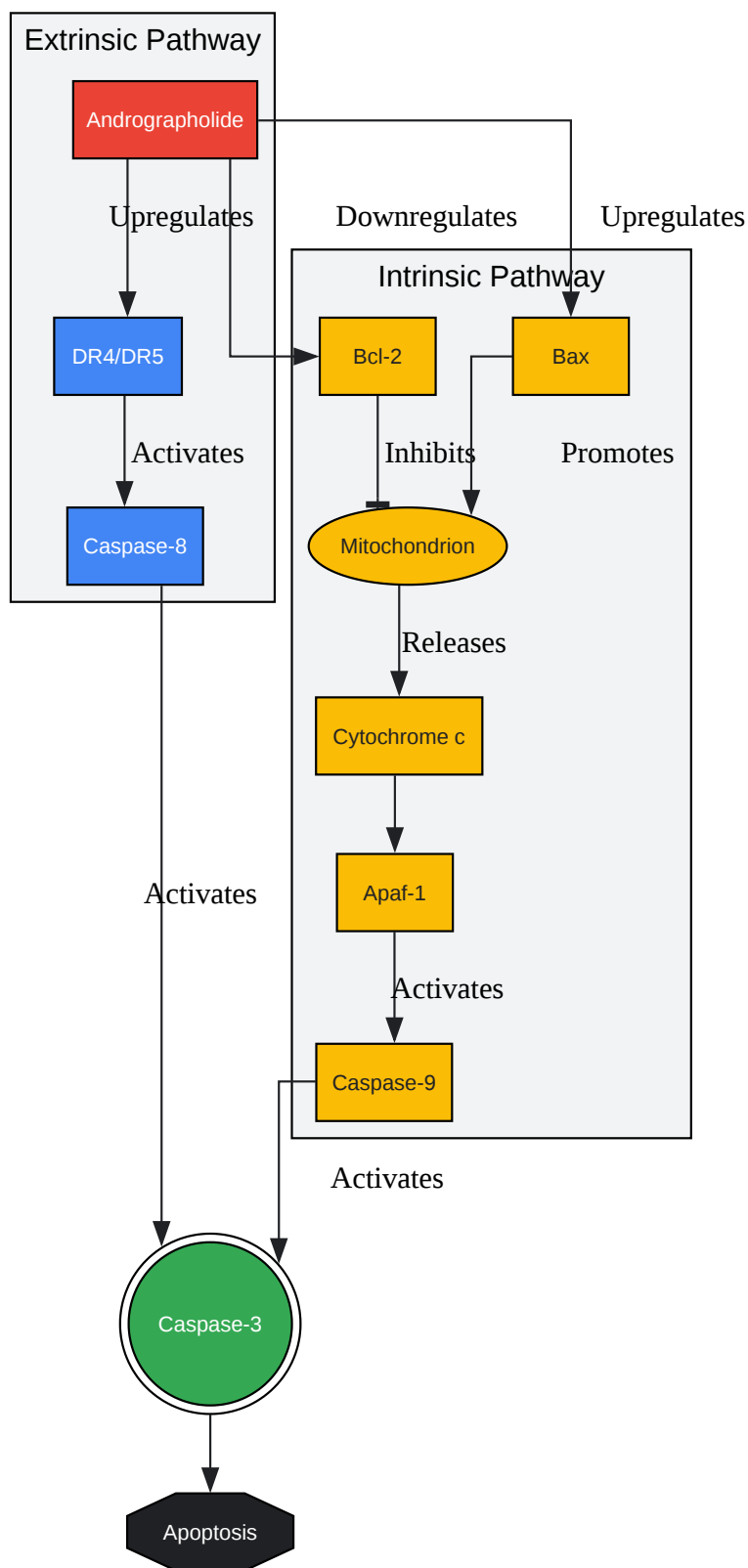
Signaling Pathways Modulated by Andrographolide

Andrographolide exerts its anti-cancer effects by modulating a complex network of signaling pathways. The following diagrams, generated using the DOT language, illustrate the key pathways affected.



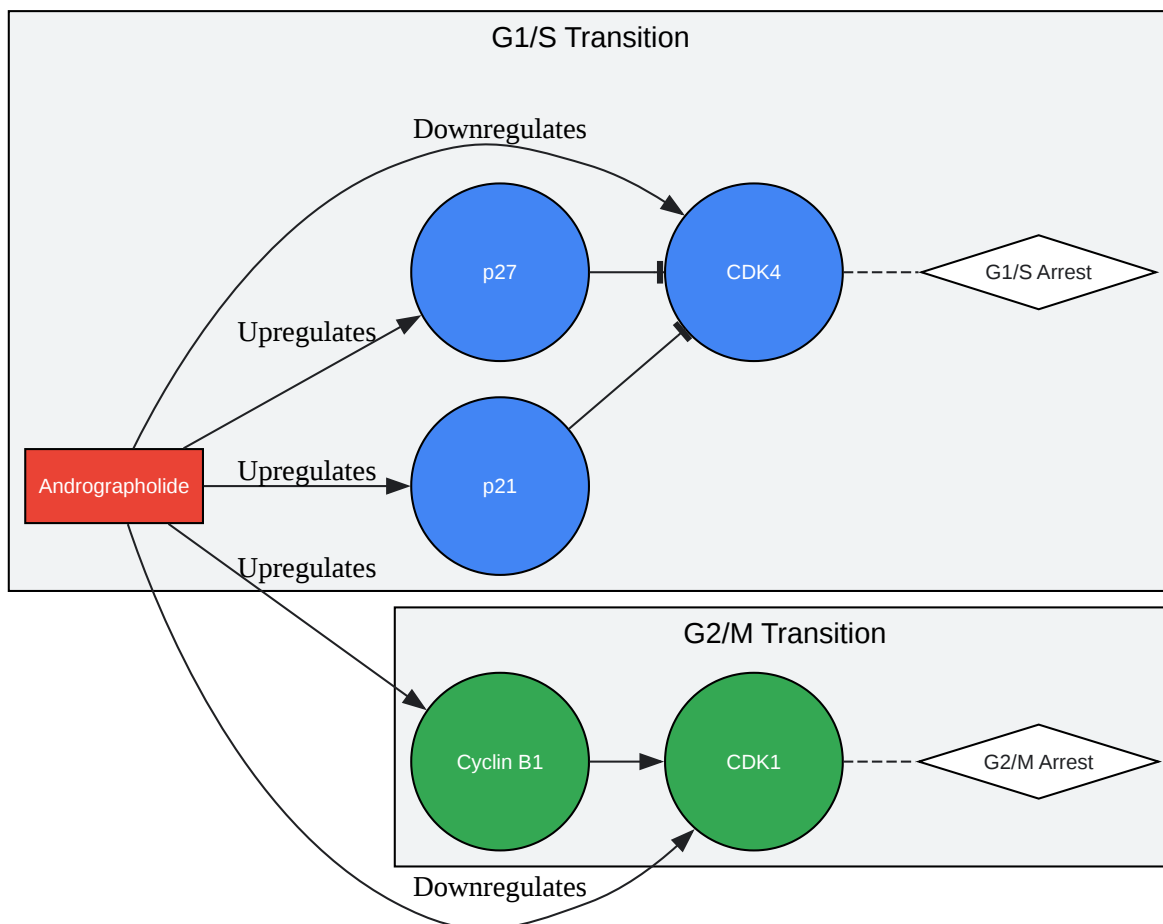
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Caption: Overview of major signaling pathways modulated by andrographolide in cancer cells.



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Caption: Andrographolide induces apoptosis via both extrinsic and intrinsic pathways.



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